In-Depth Technical Guide: pKa Analysis of 3-(Ethylsulfanyl)cyclohexan-1-amine

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Compound of Interest

Compound Name:	*3-(Ethylsulfanyl)cyclohexan-1-amine*
CAS No.:	*1340433-68-2*
Cat. No.:	*B1427230*

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Executive Summary

The physicochemical characterization of **3-(ethylsulfanyl)cyclohexan-1-amine** is a critical step in optimizing its utility as a fragment in drug discovery or as a specialized intermediate in organic synthesis.[1][2] The ionization constant (pKa) of its primary amine group dictates its solubility, membrane permeability (LogD), and binding affinity under physiological conditions.[1]

Based on structural analysis and linear free energy relationships (LFER), the pKa of the conjugate acid of **3-(ethylsulfanyl)cyclohexan-1-amine** is estimated to lie in the range of 10.2 – 10.5.[1][2] This represents a slight acidification relative to the parent cyclohexylamine (pKa 10.64), attributed to the weak inductive electron-withdrawing effect (-I) of the

-positioned ethylsulfanyl moiety.[1][2]

This guide provides a rigorous theoretical framework for this prediction and details two self-validating experimental protocols—Potentiometric Titration and NMR-pH Titration—to empirically determine the exact value.

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Structural and Electronic Analysis

Molecular Architecture

The molecule consists of a cyclohexane ring substituted at the 1-position with a primary amine (

) and at the 3-position with an ethylsulfanyl group (

).[1][2]

- Core Scaffold: Cyclohexane (aliphatic, non-planar).[1][2]
- Ionizable Center: Primary amine (Protonated form:

).[1][2]
- Perturbing Group: Ethylsulfanyl (Thioether).[1][2]

Stereochemical Considerations

The compound exists as two diastereomers, cis and trans, which display distinct conformational preferences.[1]

- Cis-Isomer: The 1,3-disubstitution pattern allows both the amine and the ethylsulfanyl group to adopt equatorial positions in the chair conformation.[1][2] This is the thermodynamically preferred conformer, minimizing 1,3-diaxial steric strain.[2]
- Trans-Isomer: One substituent must occupy an axial position while the other is equatorial.[1][2] Typically, the bulkier group (or the solvated ammonium group) will prefer the equatorial position to minimize steric clashes.

Impact on pKa: While electronic effects transmit through bonds, steric crowding affects solvation.[1][2] An axial ammonium group is less accessible to solvent water molecules than an equatorial one.[1] Reduced solvation stability of the cationic conjugate acid generally lowers the pKa (making the amine less basic). Therefore, the trans isomer (with one axial group) may exhibit a slightly lower pKa than the cis isomer.[1]

Electronic Effects (Inductive vs. Field)

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The shift in pKa relative to unsubstituted cyclohexylamine is governed by the electronic nature of the sulfur atom.

- Inductive Effect (-I): Sulfur is more electronegative than carbon (S

  2.58 vs C

  2.55), creating a weak dipole that pulls electron density away from the nitrogen atom.[1][2] This destabilizes the positively charged ammonium state (

  ), favoring deprotonation and lowering the pKa.
- Distance: The sulfur atom is separated from the nitrogen by four sigma bonds (

).[1][2] Inductive effects decay rapidly with distance (

  or through-bond attenuation).[1][2] Consequently, the acidification effect is minor compared to

  - or

  -substitution.[1][2]
- Comparison: The -SEt group is a weaker electron-withdrawing group than an alkoxy group (-OR) or a halogen.[1][2]
  - Cyclohexylamine:[1][2][3][4][5][6] pKa

    10.64[1][2]
  - 3-Methoxycyclohexylamine:[1][2][4][6] pKa

    9.8 - 10.0 (Stronger -I effect of Oxygen).[1][2]
  - 3-(Ethylsulfanyl)cyclohexylamine:[1][2] Predicted pKa

    10.2 - 10.5.[1][2]

Theoretical pKa Prediction

Using Linear Free Energy Relationships (LFER) and Hammett/Taft substituent constants:

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- Base pKa (Cyclohexylamine): 10.64[1][2]
- Taft Polar Constant (

) for -SMe: ~0.13 (Weakly positive/withdrawing).[1][2]
- Taft Polar Constant (

) for -OMe: ~0.27 (Moderately positive/withdrawing).[1][2]

Since the -SEt group is less withdrawing than -OMe, the pKa depression will be less pronounced.[2] We expect a

of approximately -0.2 to -0.4 units relative to the parent amine.[1][2]

Predicted Range:10.20 – 10.50[1][2]

Experimental Determination Protocols

To obtain the precise value, two methods are recommended. Potentiometry is the standard for accuracy, while NMR is superior if sample quantity is limited or if isomer-specific pKa values are required.[2]

Protocol A: Potentiometric Titration (The Gold Standard)

Objective: Determine the macroscopic pKa with high precision (

).

Reagents:

- Analyte: ~5-10 mg of **3-(ethylsulfanyl)cyclohexan-1-amine** hydrochloride salt.[1][2]
- Titrant: 0.1 M KOH (Carbonate-free, standardized).[1][2]
- Solvent: Degassed

  KCl solution (to maintain constant ionic strength).
- Inert Gas: Argon or Nitrogen.[1][2]

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Workflow:

- System Calibration: Calibrate the glass electrode using a 3-point calibration (pH 4.01, 7.00, 10.01) at the experimental temperature (25.0 °C).
- Blank Titration: Titrate the solvent blank to determine exact carbonate levels and electrode response.[1]
- Sample Dissolution: Dissolve the amine hydrochloride in 20 mL of the ionic strength adjuster (

  KCl). Ensure complete dissolution.
- Titration: Under inert gas flow, add 0.1 M KOH in small increments (e.g., 5

  L). Allow potential stabilization (<0.1 mV/s drift) between additions.
- Data Collection: Record pH vs. Volume of KOH from pH ~2 to pH ~12.
- Analysis: Use the Bjerrum difference plot or Gran plot method to determine the equivalence point and

  .[1] The

  is the pH at half-neutralization.[2]

Protocol B: H NMR-pH Titration

Objective: Determine pKa values for specific isomers (cis vs trans) simultaneously.

Reagents:

- Solvent:

  with phosphate buffer components.
- Internal Standard: TSP (Trimethylsilylpropanoic acid) or DSS.[1][2]
- Acid/Base:

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and

(0.1 M and 1.0 M).[1][2]

Workflow:

- Sample Prep: Dissolve ~2 mg of the amine in 600

  L

  .
- Initial Spectrum: Record a 1D

  H NMR spectrum at extreme acid pH (~2.0). Assign the proton resonances adjacent to the nitrogen (

) and sulfur (

).[1]
- Titration Loop:
  - Measure pH (using a micro-pH electrode corrected for isotope effect:

).
  - Add aliquots of NaOD to increase pH.[1]
  - Record NMR spectrum.[1][2]
  - Repeat until pH > 12.[1][2]
- Data Analysis: Track the chemical shift (

) of the

  proton (alpha to amine).
- Curve Fitting: Fit the data to the Henderson-Hasselbalch equation:

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Where

is the shift of the protonated form and

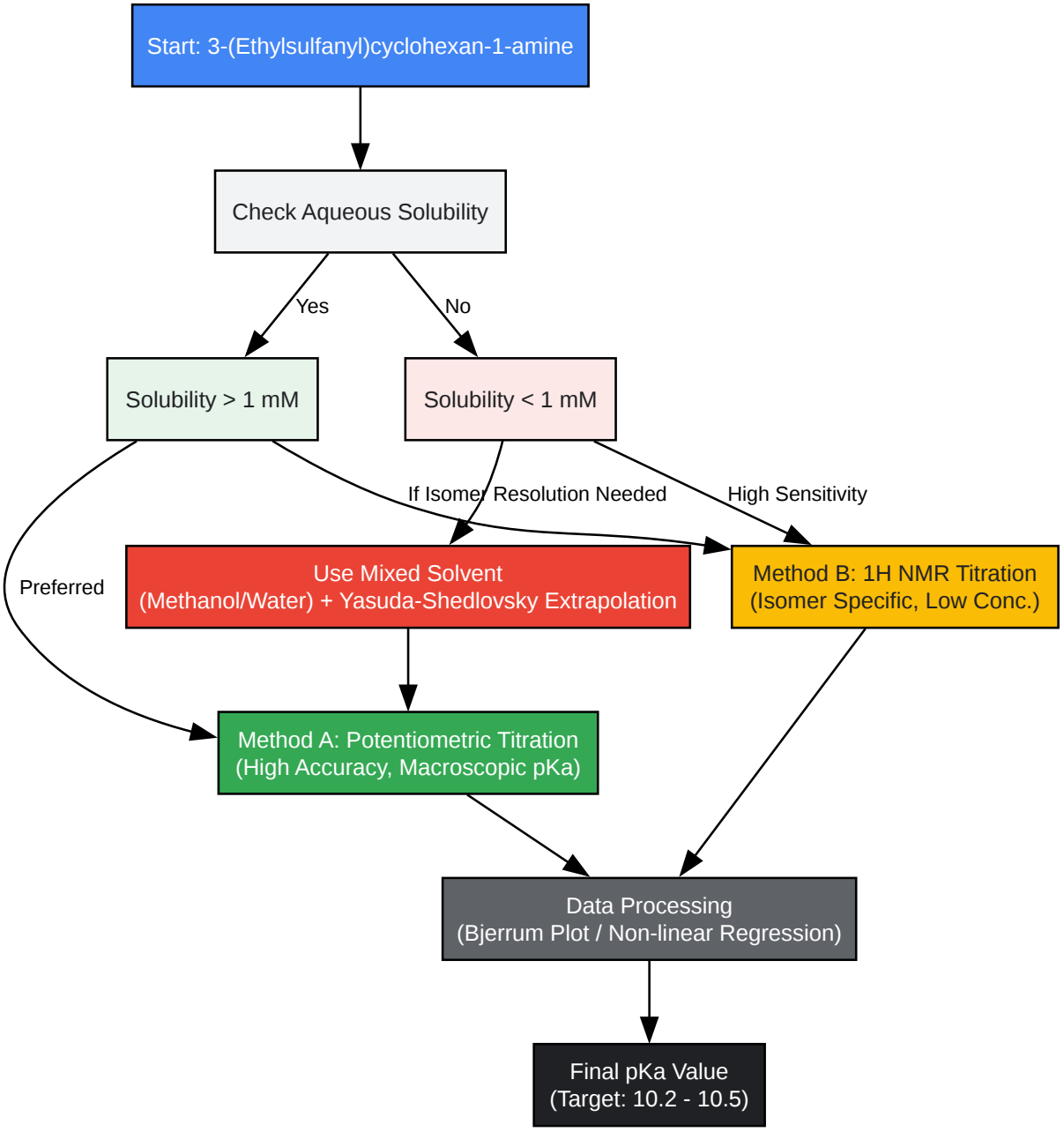
is the shift of the free base.[1][2]

Visualizations

Experimental Workflow & Logic

The following diagram illustrates the decision matrix and workflow for determining the pKa, ensuring data integrity.

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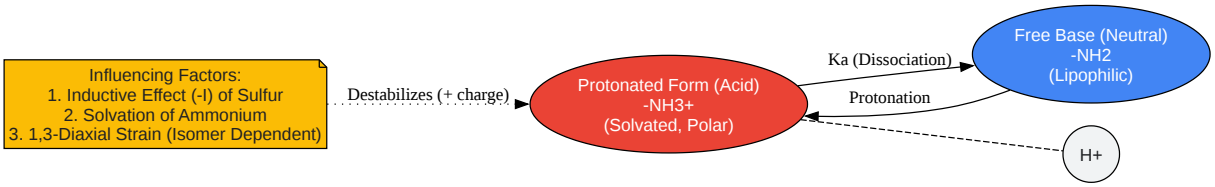
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Caption: Decision tree for selecting the optimal pKa determination methodology based on sample solubility and resolution requirements.

Ionization Equilibrium

This diagram depicts the protonation equilibrium and the structural factors influencing the constant.

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Caption: The equilibrium between the conjugate acid and free base, highlighting the electronic and steric factors modulating the pKa.

Applications in Drug Design

Understanding this pKa value is pivotal for:

- Solubility Profiling: At physiological pH (7.4), the amine (pKa ~10.[1]4) will be >99.9% protonated.[1] This ensures high aqueous solubility but may limit passive membrane permeability.[1]
- Lysosomal Trapping: Basic amines with pKa > 8 often accumulate in acidic lysosomes (pH ~5), a phenomenon known as lysosomotropism.[1]
- Salt Selection: The high pKa makes this amine suitable for forming stable salts with various counter-ions (HCl, fumarate, succinate) to improve handling and stability.[1]

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